Proper Disposal of Demeton-S: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*Demeton-S*
CAS No.:	*126-75-0*
Cat. No.:	*B022260*

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The proper disposal of **Demeton-S**, a highly toxic organophosphate insecticide, is critical to ensuring the safety of laboratory personnel and protecting the environment. Due to its classification as a hazardous material, strict protocols must be followed. This guide provides essential, step-by-step instructions for the safe handling and disposal of **Demeton-S** waste in a research setting.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **Demeton-S** with extreme caution. It is fatal if swallowed, inhaled, or absorbed through the skin.[1][2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat or chemical-resistant apron, chemical safety goggles or a face shield, and heavy-duty chemical-resistant gloves (e.g., neoprene).[3][4] A NIOSH-approved respirator with an organic vapor cartridge is required if working outside a fume hood or if there is a risk of inhalation.[3]

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- Ventilation: All handling and preparation for disposal should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1][2]
- Prohibited Actions: Do not eat, drink, or smoke in areas where **Demeton-S** is handled or stored.[1][2]
- Ignition Sources: **Demeton-S** is a flammable liquid.[5] Keep it away from heat, sparks, open flames, and other potential ignition sources.[2]

Step-by-Step Disposal Procedure

The ultimate disposal of **Demeton-S** must comply with all local, regional, and national environmental regulations.[2][6] Never pour **Demeton-S** or its rinseate down the drain or into any sewer system.[3][7]

- Identify Waste Type: Determine if you are disposing of unused **Demeton-S** product, contaminated materials (e.g., absorbent from a spill), or an empty container.
- Package Waste Securely:
  - Unused Product/Contaminated Materials: Keep the chemical in its original, clearly labeled container whenever possible.[8] If transferring, use a new, compatible container that can be tightly sealed. Label it clearly as "Hazardous Waste: **Demeton-S**."
  - Empty Containers: Do not reuse empty pesticide containers for any purpose.[8] They must be properly decontaminated by triple-rinsing: i. Fill the container approximately one-third full with a suitable solvent (e.g., ethanol or acetone, depending on the formulation) or water.[9] ii. Secure the cap and shake vigorously. Allow the container to drain for at least 30 seconds into a designated hazardous waste container for the rinsate.[9] iii. Repeat this rinsing process two more times.[9]
- Store Waste Appropriately: Store the sealed hazardous waste containers in a designated, locked, and well-ventilated secondary containment area away from incompatible materials.[2] This area should be clearly marked with warning signs.
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (E&S) department or a licensed hazardous waste disposal contractor to arrange for

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pickup and final disposal. **Demeton-S** waste must be transported to an approved treatment, storage, and disposal facility (TSDF).

Spill Management Procedures

In the event of a spill, immediate and correct action is crucial to prevent exposure and environmental contamination.

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the spill area.[3]
- Wear PPE: Before attempting to clean the spill, don the full PPE described above.
- Contain the Spill: Prevent the spill from spreading or entering drains by using a spill containment kit with absorbent materials.[5][9] Do not use water to hose down the area, as this can spread the contamination.[9]
- Absorb the Liquid: Cover the spill with a non-combustible absorbent material such as vermiculite, dry sand, or clay-based cat litter.[2][5][10]
- Collect and Package: Carefully scoop the absorbed material into a sealable, labeled container for disposal as hazardous waste.[2][7]
- Decontaminate the Area: Clean the surface thoroughly to remove any residual contamination.[2]
- Dispose of Waste: All contaminated materials, including PPE, must be placed in a sealed bag or container and disposed of as hazardous waste.[11]

Chemical and Safety Data

The following table summarizes key quantitative data for **Demeton-S** and its related compounds, providing a quick reference for safety and handling.

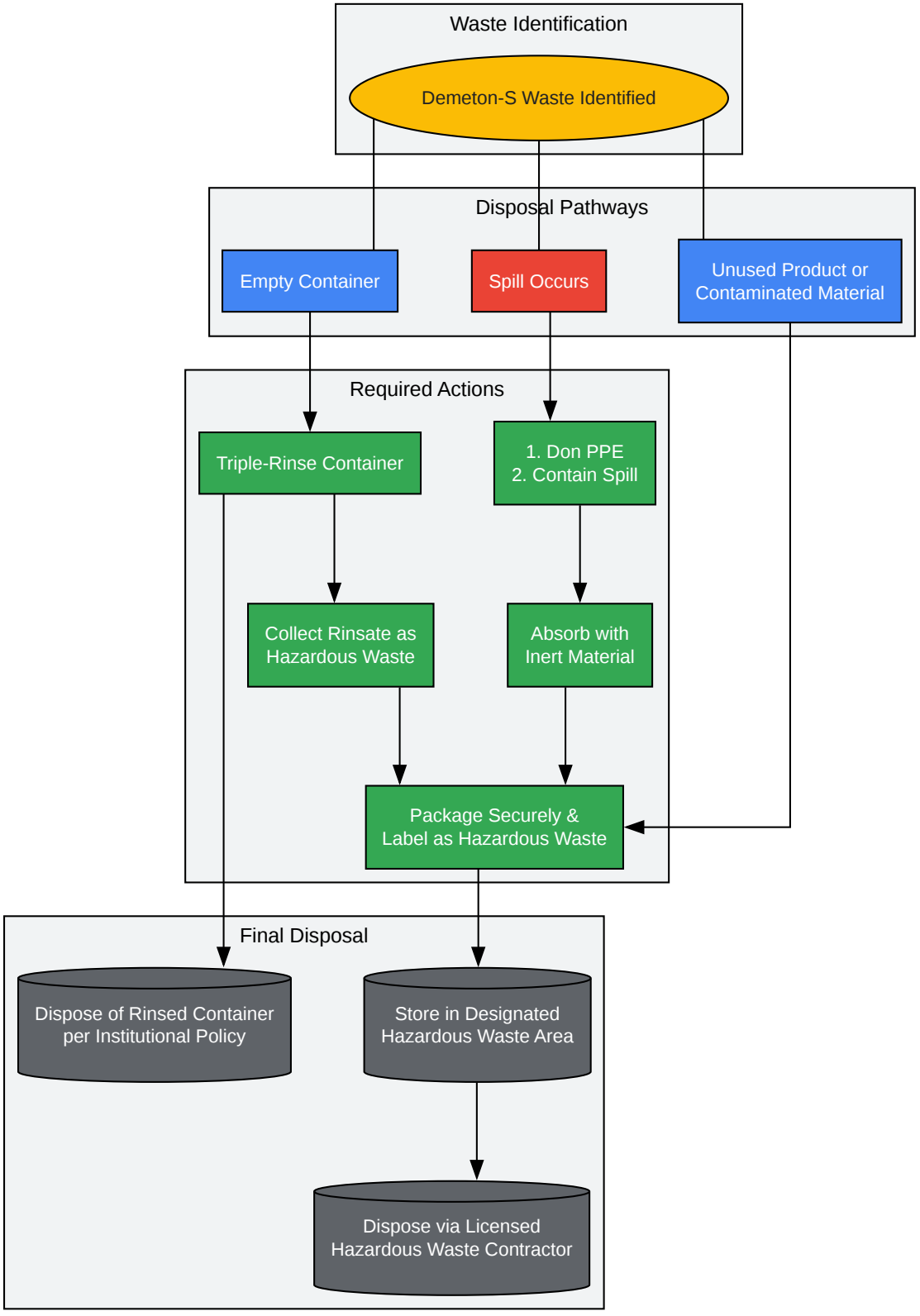
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Property	Value	Source(s)
Chemical Family	Organophosphate Insecticide	[1][12]
Signal Word	Danger	[5][13]
Primary Hazards	Highly toxic by ingestion, inhalation, and skin contact; Flammable liquid; Toxic to aquatic life.[1][2][5][13]	
Flash Point	9 °C (48.2 °F)	[5]
Boiling Point	64.7 °C (148.5 °F)	[5]
Oral LD50 (rat)	40 mg/kg (for Demeton-S-methyl)	[13]
Dermal LD50 (rat)	302 mg/kg (for Demeton-S-methyl)	[13]
Exposure Limit (TLV-TWA)	0.5 mg/m³ (for Demeton-S-methyl)	[12]

Demeton-S Disposal Workflow

The following diagram illustrates the logical steps and decision points for the proper disposal of **Demeton-S** waste in a laboratory setting.

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Caption: Workflow for the safe disposal of **Demeton-S** waste streams.

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